

NaPi2b (SLC34A2): A Technical Guide to Gene Function, Regulation, and Therapeutic Targeting

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Compound of Interest

Compound Name: NaPi2b-IN-3

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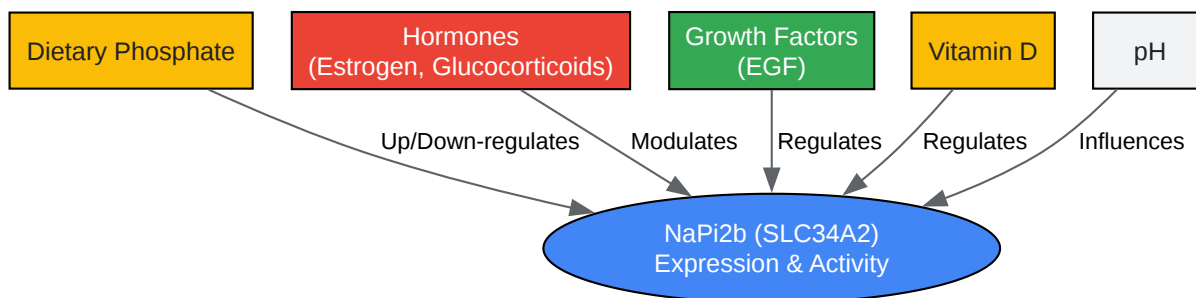
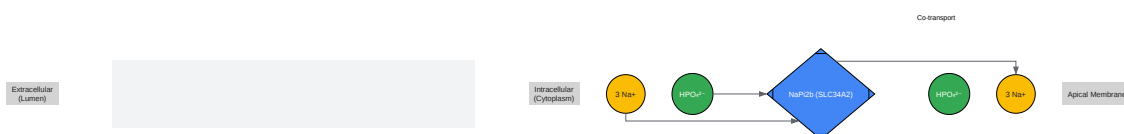
For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth examination of the sodium-dependent phosphate transporter NaPi2b, encoded by the SLC34A2 gene. It covers the molecular function, complex regulatory mechanisms, and its emerging role as a significant biomarker and therapeutic target in oncology.

Core Function and Mechanism

The NaPi2b protein, a member of the SLC34 solute carrier family, is a multi-transmembrane sodium-dependent phosphate transporter.^{[1][2]} Its primary physiological function is the absorption of inorganic phosphate (Pi) from the diet, playing a crucial role in maintaining systemic phosphate homeostasis.^{[3][4]} This process is vital for numerous biological functions, including bone mineralization, energy metabolism, and cell signaling.^[3]

The transport mechanism is electrogenic, involving the co-transport of three sodium ions (Na⁺) along with one divalent phosphate ion (HPO₄²⁻) into the cell.^{[5][6]} NaPi2b is predominantly expressed on the apical membrane of epithelial cells, particularly in the small intestine, where it mediates the majority of dietary phosphate uptake.^{[1][5]} It is also found in other tissues, including the lungs, kidneys, and mammary glands.^{[6][7]}



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